

# Physical and chemical properties of Dimethyl 1,5-naphthalenedisulfonate

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## Compound of Interest

Compound Name: *Dimethyl 1,5-naphthalenedisulfonate*

Cat. No.: *B1361604*

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## In-Depth Technical Guide to Dimethyl 1,5-Naphthalenedisulfonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Dimethyl 1,5-naphthalenedisulfonate**. The information is presented to support research and development activities, particularly in the fields of chemistry and drug development.

## Core Physical and Chemical Properties

**Dimethyl 1,5-naphthalenedisulfonate** is a diester derivative of 1,5-naphthalenedisulfonic acid. It is also known by its synonym, 1,5-naphthalenedisulfonic acid dimethyl ester[1][2]. The compound presents as a white to almost white powder or crystalline solid[2].

## Quantitative Data Summary

For ease of comparison and reference, the key quantitative physical and chemical properties of **Dimethyl 1,5-naphthalenedisulfonate** are summarized in the table below. It is important to note that experimental data for certain properties, such as boiling point and density, are not readily available in the cited literature.

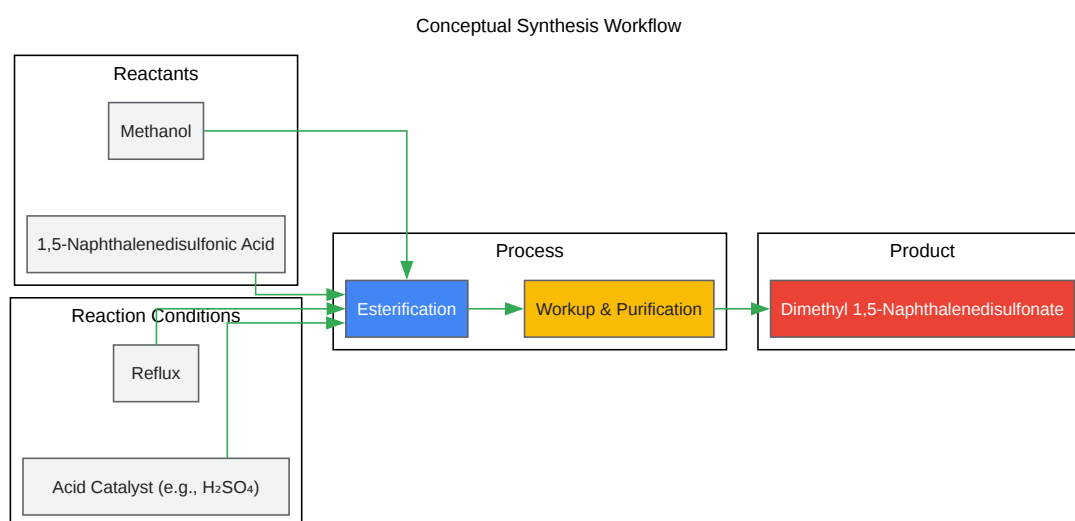
Property	Value	Source(s)
CAS Number	20779-13-9	[1][2]
Molecular Formula	C <sub>12</sub> H <sub>12</sub> O <sub>6</sub> S <sub>2</sub>	[1]
Molecular Weight	316.34 g/mol	
Appearance	White to almost white powder to crystal	[2]
Melting Point	201.0 to 205.0 °C	[2]
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	

## Experimental Protocols

### Synthesis of Dimethyl 1,5-Naphthalenedisulfonate

A detailed, peer-reviewed experimental protocol for the direct synthesis of **Dimethyl 1,5-naphthalenedisulfonate** could not be identified in the available literature. However, the synthesis would logically proceed via the esterification of 1,5-naphthalenedisulfonic acid with methanol. This type of reaction is typically acid-catalyzed.

A general conceptual workflow for such a synthesis is presented below. This is a theoretical pathway and would require optimization and validation in a laboratory setting.



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Caption: Conceptual workflow for the synthesis of **Dimethyl 1,5-naphthalenedisulfonate**.

## Analytical Characterization

The primary method for the structural confirmation and purity assessment of **Dimethyl 1,5-naphthalenedisulfonate** is Nuclear Magnetic Resonance (NMR) spectroscopy.

Proton NMR (<sup>1</sup>H NMR): The <sup>1</sup>H NMR spectrum is a key analytical tool for confirming the structure of the compound. While specific spectral data with peak assignments were not available in the searched literature, a representative spectrum can be obtained from chemical suppliers.

Gas Chromatography (GC): Purity analysis of **Dimethyl 1,5-naphthalenedisulfonate** is often performed using Gas Chromatography, with a typical purity specification of greater than 98.0% [2].

## Reactivity and Stability

Detailed studies on the specific reactivity and stability of **Dimethyl 1,5-naphthalenedisulfonate** are not extensively documented in the public domain. General chemical principles suggest that as a sulfonate ester, it would be susceptible to hydrolysis under strong acidic or basic conditions, yielding 1,5-naphthalenedisulfonic acid and methanol. The compound is expected to be stable under standard storage conditions, away from strong oxidizing agents.

## Biological Activity and Signaling Pathways

Currently, there is no publicly available research detailing the biological activity of **Dimethyl 1,5-naphthalenedisulfonate** or its involvement in any specific cellular signaling pathways. In silico studies on naphthalene derivatives have explored their potential for various pharmacological activities, including anticancer properties[3]. However, these are general studies on the broader class of compounds and do not provide specific data for **Dimethyl 1,5-naphthalenedisulfonate**.

Due to the absence of experimental data on its biological effects, no diagrams of signaling pathways or experimental workflows involving this specific compound can be provided at this time.

## Conclusion

**Dimethyl 1,5-naphthalenedisulfonate** is a well-defined chemical entity with established basic physical properties. However, a significant gap exists in the scientific literature regarding its detailed synthesis protocol, comprehensive quantitative properties, and, most notably, its biological activity and potential applications in drug development. Further research is required to elucidate these aspects and to explore the potential of this compound in a biological or pharmaceutical context. Researchers interested in this molecule are encouraged to perform exploratory studies to determine its bioactivity profile.

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## References

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